

# An In-depth Technical Guide on the Physical Properties of 2-Iodopentane

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## Compound of Interest

Compound Name: **2-Iodopentane**

Cat. No.: **B127505**

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This technical guide provides a comprehensive overview of the boiling point and density of **2-iodopentane**, tailored for researchers, scientists, and professionals in drug development. This document outlines the key physical constants of **2-iodopentane**, detailed experimental protocols for their determination, and a logical workflow for these experimental procedures.

## Physical Properties of 2-Iodopentane

**2-Iodopentane**, a secondary alkyl halide, is a valuable reagent in organic synthesis. An accurate understanding of its physical properties, such as boiling point and density, is crucial for its application in laboratory and industrial settings.

### Data Presentation

The following table summarizes the reported values for the boiling point and density of **2-iodopentane** from various sources.

Property	Value	Conditions
Boiling Point	146.6 °C	at 760 mmHg[1][2][3]
142 °C	Not specified	
Density	1.52 g/cm³	Not specified[1][2][3]
1.510 g/mL	Not specified[4]	

Note: Minor variations in reported values can be attributed to differences in experimental conditions and purity of the sample.

## Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the boiling point and density of a liquid compound such as **2-iodopentane**.

### 1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

#### a) Micro Boiling Point Determination using a Thiele Tube:

This method is suitable when only a small amount of the sample is available.

- Apparatus:
  - Thiele tube
  - Thermometer (0-200 °C)
  - Capillary tube (sealed at one end)
  - Small test tube
  - Heating oil (e.g., mineral oil)
  - Bunsen burner or heating mantle
- Procedure:
  - A few drops of **2-iodopentane** are placed into the small test tube.
  - The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.

- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The Thiele tube is filled with heating oil to a level above the side arm.
- The thermometer and test tube assembly is immersed in the oil in the Thiele tube.
- The side arm of the Thiele tube is gently heated. The shape of the tube facilitates the circulation of the oil, ensuring uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped when a continuous and rapid stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

b) Distillation Method:

This method is used when a larger quantity of the liquid is available and also serves to purify the liquid.

• Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or water bath
- Boiling chips

• Procedure:

- The distillation flask is filled with **2-iodopentane** to about two-thirds of its volume, and a few boiling chips are added to ensure smooth boiling.
- The apparatus is assembled, with the thermometer bulb positioned just below the side arm leading to the condenser.
- The liquid is heated, and the temperature is monitored.
- The temperature at which the liquid boils and a steady stream of distillate is collected in the receiving flask is recorded as the boiling point.

## 2. Determination of Density

Density is the mass of a substance per unit volume.

### a) Using a Graduated Cylinder and Balance:

This is a straightforward method for determining density.

#### • Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)

- Analytical balance

#### • Procedure:

- The mass of a clean, dry graduated cylinder is measured and recorded.

- A known volume of **2-iodopentane** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.

- The mass of the graduated cylinder containing the liquid is measured and recorded.

- The mass of the **2-iodopentane** is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.

- The density is calculated by dividing the mass of the liquid by its volume.

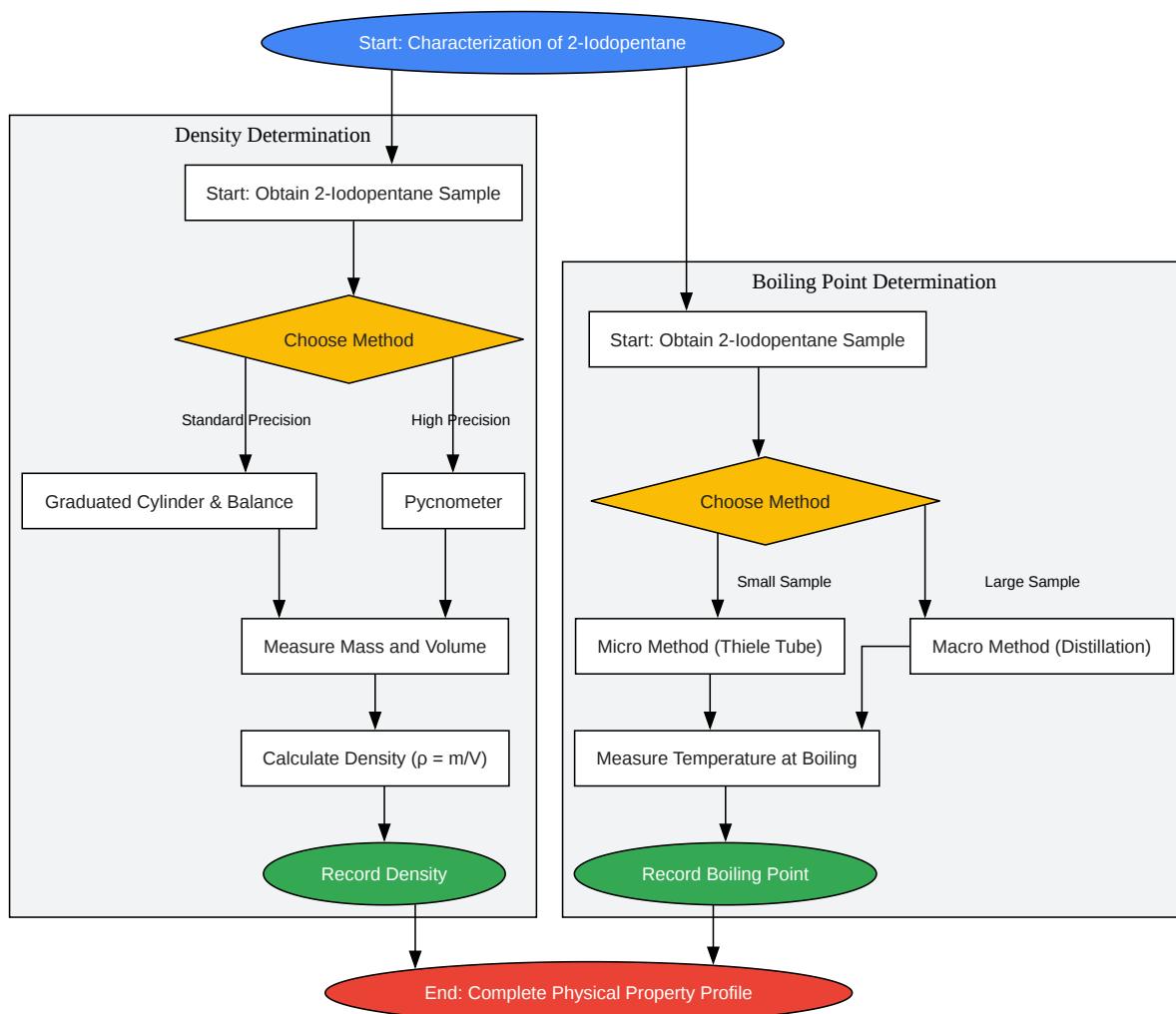
b) Using a Pycnometer:

A pycnometer is a flask with a specific, accurately known volume, which allows for a more precise determination of density.

- Apparatus:
  - Pycnometer
  - Analytical balance
  - Thermometer
- Procedure:
  - The mass of the clean, dry, and empty pycnometer is accurately measured.
  - The pycnometer is filled with **2-iodopentane**, and the stopper is carefully inserted, ensuring any excess liquid is expelled through the capillary.
  - The outside of the pycnometer is wiped dry, and its mass is measured.
  - The mass of the **2-iodopentane** is determined by subtracting the mass of the empty pycnometer.
  - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. The determination should be carried out at a constant temperature.

## Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of **2-iodopentane**.

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Caption: Experimental workflow for determining the boiling point and density of **2-iodopentane**.

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